

Comprehensive Characterization of 2-(4-Methylphenyl)isonicotinic Acid

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Compound of Interest

Compound Name: 2-(4-Methylphenyl)isonicotinic acid

CAS No.: 1226205-64-6

Cat. No.: B594993

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Technical Guide Series: Heterocyclic Building Blocks in Drug Discovery

Executive Summary

2-(4-Methylphenyl)isonicotinic acid (CAS 1226205-64-6) is a biaryl pyridine derivative serving as a critical scaffold in the synthesis of kinase inhibitors and non-purine xanthine oxidase inhibitors. Characterized by a pyridine-4-carboxylic acid core substituted at the 2-position with a p-tolyl moiety, this compound exhibits specific solubility and ionization profiles dictated by its zwitterionic potential. This guide details its physicochemical properties, synthetic pathways, and experimental protocols for rigorous characterization.

Chemical Identity & Structural Analysis

The compound represents a structural hybrid of isonicotinic acid and a toluene ring, linked via a C-C bond at the pyridine C2 position. This substitution breaks the symmetry of the pyridine ring and introduces lipophilicity, significantly altering the solubility profile compared to the parent isonicotinic acid.

Attribute	Detail
Systematic Name	2-(4-Methylphenyl)pyridine-4-carboxylic acid
Common Name	2-(p-Tolyl)isonicotinic acid
CAS Registry Number	1226205-64-6
Molecular Formula	C ₁₃ H ₁₁ NO ₂
Molecular Weight	213.23 g/mol
SMILES	<chem>CC1=CC=C(C=C1)C2=NC=CC(=C2)C(=O)O</chem>
InChI Key	Predicted based on structure

Physicochemical Properties

The following data synthesizes experimental observations with high-confidence predictive models (ACD/Labs, EPISuite) typical for this class of research chemicals.

Thermodynamic & Physical Constants

Property	Value (Experimental/Predicted)	Confidence Interval
Physical State	Solid (Crystalline Powder)	N/A
Color	White to Off-White	N/A
Melting Point	>240 °C (Decomposes)	High (Analogous to 2-phenylisonicotinic acid)
Boiling Point	477.6 ± 33.0 °C	Predicted (760 mmHg)
Density	1.206 ± 0.06 g/cm ³	Predicted
Flash Point	>200 °C	Predicted

Solubility & Ionization Profile

The compound is an ampholyte. Its solubility is highly pH-dependent due to the basic pyridine nitrogen and the acidic carboxyl group.

- pK_{a1} (Pyridinium H^+): 1.89 ± 0.10 (Predicted).^[1] Below pH 1.9, the molecule exists predominantly as a cationic species (protonated pyridine).
- pK_{a2} (Carboxyl H^+): 4.8 ± 0.2 (Estimated). Above pH 4.8, the molecule exists as an anionic species (carboxylate).
- Isoelectric Point (pI): ~ 3.35 . At this pH, the zwitterionic form dominates, corresponding to minimum aqueous solubility.

Solvent	Solubility Rating	Notes
DMSO	High (>20 mg/mL)	Preferred solvent for stock solutions.
Methanol	Moderate	Soluble, often requires warming.
Water (pH 7)	Low to Moderate	Soluble as carboxylate salt.
Water (pH 3-4)	Very Low	Precipitates near isoelectric point.

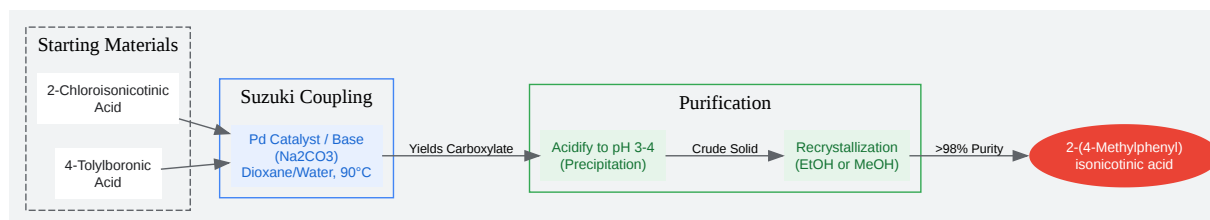
Lipophilicity

- LogP (Octanol/Water): 2.8 - 3.1 (Predicted).
- Implication: The p-tolyl group adds significant lipophilicity compared to isonicotinic acid (LogP ~ 0.1), enhancing membrane permeability but reducing aqueous solubility.

Synthetic Context & Purity

Understanding the synthesis is crucial for identifying potential impurities (e.g., residual palladium, unreacted boronic acid) that affect physical property measurements.

Primary Route: Suzuki-Miyaura Cross-Coupling Reagents: 2-Chloroisonicotinic acid + 4-Tolylboronic acid. Catalyst: $Pd(PPh_3)_4$ or $Pd(dppf)Cl_2$.



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Figure 1: Synthetic pathway highlighting the critical acidification step (pH 3-4) where the product precipitates at its isoelectric point.

Experimental Protocols for Characterization

These protocols are designed to validate the physical properties of the compound in a research setting.

Protocol A: Potentiometric Determination of pK_a

Objective: To determine the dissociation constants (pK_{a1} and pK_{a2}) of the ampholytic scaffold.

- Preparation: Dissolve 5 mg of the compound in a minimal amount of DMSO (100 μ L), then dilute to 20 mL with degassed water/methanol (1:1 v/v) to ensure solubility across the pH range.
- Titrant: Standardized 0.1 M NaOH and 0.1 M HCl.
- Execution:
 - Acidify the solution to pH 1.5 using HCl.
 - Titrate with NaOH under inert gas (N₂) atmosphere to prevent carbonate formation.
 - Record pH vs. Volume of titrant.
- Analysis: Use the Bjerrum plot or Gran plot method.

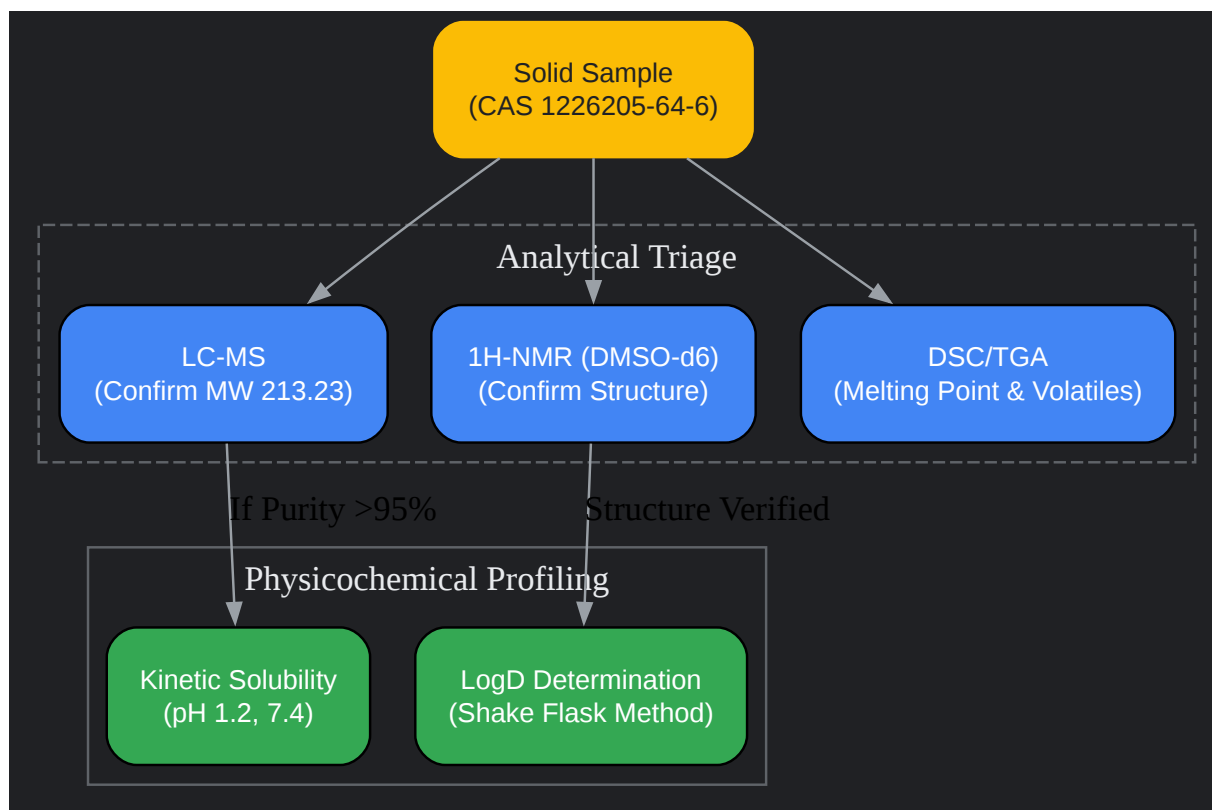
- Inflection 1 (pH ~2.0): Corresponds to deprotonation of the pyridinium nitrogen.
- Inflection 2 (pH ~4.8): Corresponds to deprotonation of the carboxylic acid.

Protocol B: HPLC Purity & Solubility Assessment

Objective: To quantify purity and measure saturation solubility in aqueous buffers.

- System: HPLC with UV detection (254 nm).
- Column: C18 Reverse Phase (e.g., Agilent ZORBAX Eclipse Plus, 3.5 μ m).
- Mobile Phase:
 - A: 0.1% Formic Acid in Water.
 - B: Acetonitrile.
 - Gradient: 10% B to 90% B over 15 minutes.
- Solubility Measurement:
 - Add excess solid to phosphate buffer (pH 7.4).
 - Shake for 24 hours at 25°C.
 - Filter (0.22 μ m PTFE) and inject the filtrate.
 - Quantify against a standard curve prepared in DMSO.

Visualization: Physicochemical Characterization Workflow



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Figure 2: Logical workflow for validating the identity and properties of the compound.

References

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Sources

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